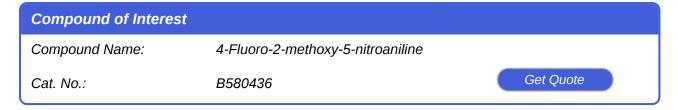


An In-depth Technical Guide to 4-Fluoro-2methoxy-5-nitroaniline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **4-Fluoro-2-methoxy-5-nitroaniline**, a key intermediate in the pharmaceutical industry.

Molecular Structure and Properties

4-Fluoro-2-methoxy-5-nitroaniline is a substituted aniline with the chemical formula C₇H₇FN₂O₃. It presents as a yellow to brown solid and is utilized as a reagent in the synthesis of various compounds, notably in the preparation of the anticancer agent Mereletinib.[1][2][3]

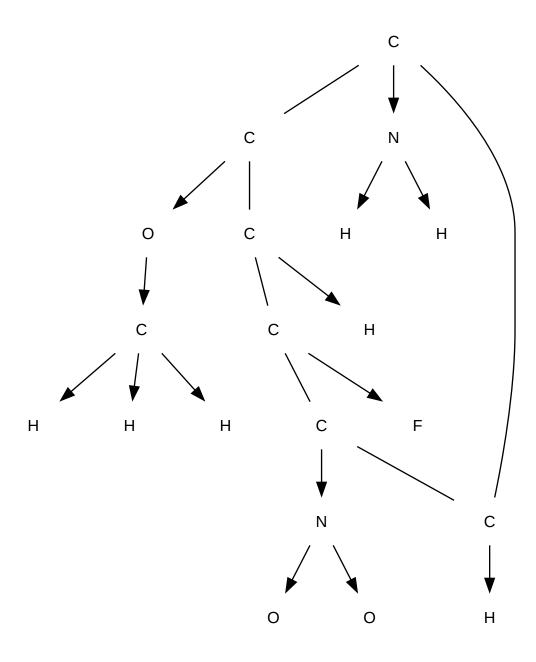
Table 1: Chemical Identifiers and Molecular Properties



Property	Value	Source
IUPAC Name	4-fluoro-2-methoxy-5- nitroaniline	PubChem
CAS Number	1075705-01-9	ChemicalBook, Synquest Labs
Molecular Formula	C7H7FN2O3	MedchemExpress, Pharmaffiliates
Molecular Weight	186.14 g/mol	MedchemExpress, Pharmaffiliates
SMILES	COC1=CC(=C(C=C1N) INVALID-LINK[O-])F	PubChem
InChI	InChI=1S/C7H7FN2O3/c1-13- 7-2-4(8)6(10(11)12)3-5(7)9/h2- 3H,9H2,1H3	PubChem

Below is a 2D representation of the molecular structure of **4-Fluoro-2-methoxy-5-nitroaniline**, generated using the DOT language.





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Figure 1. 2D Molecular Structure of **4-Fluoro-2-methoxy-5-nitroaniline**

Experimental Data Spectroscopic Data

While detailed experimental parameters are not publicly available, ¹H NMR and HPLC data are referenced in certificates of analysis for commercially available **4-Fluoro-2-methoxy-5-**



nitroaniline. The ¹H NMR spectrum is stated to be consistent with the expected structure, and HPLC analysis indicates a purity of over 99%.

Experimental Protocols Synthesis of 4-Fluoro-2-methoxy-5-nitroaniline

Several synthetic routes for **4-Fluoro-2-methoxy-5-nitroaniline** have been reported. Below are two detailed protocols.

Protocol 1: Nitration of 4-Fluoro-2-methoxyaniline

This protocol involves the direct nitration of 4-fluoro-2-methoxyaniline.

- Materials:
 - 4-Fluoro-2-methoxyaniline
 - Dichloromethane (CH₂Cl₂)
 - Concentrated Sulfuric Acid (H₂SO₄)
 - Concentrated Nitric Acid (HNO₃)
 - Saturated Sodium Bicarbonate Solution (NaHCO₃)
 - Saturated Brine Solution
 - Anhydrous Sodium Sulfate (Na₂SO₄)
- Procedure:
 - Dissolve 4-fluoro-2-methoxyaniline (1.0 eq) in dichloromethane.
 - Cool the solution in an ice bath.
 - Slowly add concentrated sulfuric acid (approx. 4.7 eq) dropwise with stirring.
 - Add concentrated nitric acid (1.5 eq) dropwise to the cooled solution.



- Continue stirring the reaction mixture in the ice bath for 3 hours.
- Quench the reaction by carefully adding saturated sodium bicarbonate solution until the pH reaches 8.
- Wash the organic layer with saturated sodium bicarbonate solution, followed by a wash with saturated brine.
- o Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the product.

Protocol 2: Synthesis from N-acetylated Precursor

This method involves the protection of the aniline, followed by nitration and deprotection.

Materials:

- N-(4-fluoro-2-methoxyphenyl)acetamide
- Methanol (CH₃OH)
- Hydrochloric Acid (HCl)

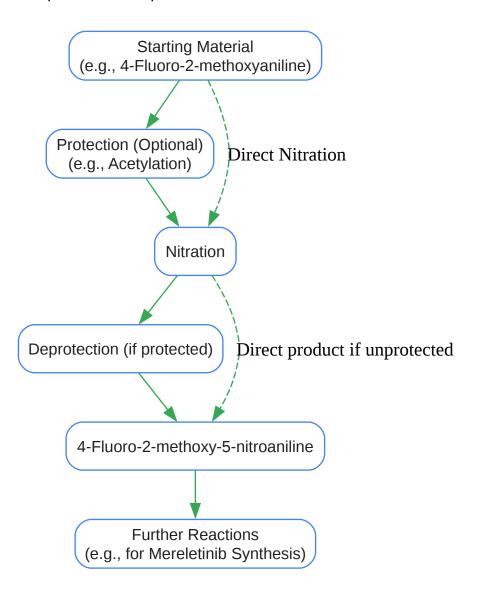
Procedure:

- Suspend N-(4-fluoro-2-methoxyphenyl)acetamide in methanol.
- Add hydrochloric acid to the suspension.
- Heat the reaction mixture to reflux and maintain for 3-5 hours.
- Distill off the solvent completely under vacuum.
- Cool the residue to 10°C and stir for 2-3 hours to facilitate precipitation.
- Isolate the solid product by filtration.



Logical Relationships in Synthesis

The synthesis of **4-Fluoro-2-methoxy-5-nitroaniline** often serves as a crucial step in the multistep synthesis of more complex pharmaceutical compounds. The logical workflow for its synthesis and subsequent use is depicted below.



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Figure 2. Synthetic workflow for **4-Fluoro-2-methoxy-5-nitroaniline**.

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